

Application Notes and Protocols for Textile Dyeing with Reactive Orange 16

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Compound of Interest

Compound Name: Reactive Orange 16

Cat. No.: B1207558

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These application notes provide detailed protocols and technical data for the utilization of **Reactive Orange 16** (C.I. **Reactive Orange 16**) in textile dyeing experiments, with a primary focus on cotton fibers. The information is intended to guide researchers in achieving reproducible and high-quality dyeing outcomes.

Introduction

Reactive Orange 16 is a monoazo reactive dye widely used in the textile industry for dyeing cellulosic fibers such as cotton and viscose.[1] Its popularity stems from its ability to form a covalent bond with the fiber, resulting in excellent wash fastness and a vibrant orange hue.[2] The reactive group in this dye is typically a vinyl sulfone group, which, under alkaline conditions, reacts with the hydroxyl groups of cellulose.[3] Understanding and controlling the dyeing parameters are crucial for optimizing dye uptake, color yield, and the final fastness properties of the dyed textile.

Quantitative Data Summary

The following tables summarize key quantitative data for dyeing cotton with **Reactive Orange 16**. These values are intended as a guide and may require optimization based on the specific substrate and experimental conditions.

Table 1: Typical Exhaust Dyeing Recipe for Cotton with **Reactive Orange 16**

Parameter	Concentration/Value	Purpose
Reactive Orange 16	0.5 - 4.0% (on weight of fabric)	Colorant
Glauber's Salt (Na ₂ SO ₄)	20 - 80 g/L	Promotes dye exhaustion
Soda Ash (Na ₂ CO ₃)	5 - 20 g/L	Creates alkaline pH for fixation
Wetting Agent	0.5 - 1.0 g/L	Improves fabric wettability
Sequestering Agent	0.5 - 1.0 g/L	Sequesters hard water ions
Liquor Ratio	1:10 - 1:20	Ratio of liquid to fabric weight
Temperature	60°C	Optimal for fixation
Time	60 - 90 minutes	Duration of dyeing process

Table 2: Typical Cold Pad-Batch Dyeing Recipe for Cotton with **Reactive Orange 16**

Parameter	Concentration/Value	Purpose
Reactive Orange 16	10 - 40 g/L	Colorant
Soda Ash (Na ₂ CO ₃)	15 - 20 g/L	Fixation alkali
Caustic Soda (NaOH, 36°Bé)	5 - 15 mL/L	Fixation alkali
Wetting Agent	1 - 2 g/L	Ensures even wetting
Anti-migrating Agent	10 - 20 g/L	Prevents dye migration during batching
Wet Pick-up	70 - 80%	Amount of dye liquor on fabric
Batching Time	12 - 24 hours	Time for dye-fiber reaction
Temperature	25 - 30°C	Ambient temperature for batching

Table 3: Influence of Dyeing Parameters on Color Strength (K/S Value) of **Reactive Orange 16** on Cotton

Parameter	Variation	Effect on K/S Value	Note
Dye Concentration	Increasing	Increases	More dye molecules available to bind to the fiber.[4]
Salt Concentration	Increasing	Increases up to an optimum, then may decrease	Salt reduces the negative charge repulsion between the anionic dye and cotton, aiding exhaustion.[5] Excessive salt can promote dye aggregation, reducing uptake.
Alkali Concentration	Increasing	Increases up to an optimum, then decreases	Alkali is necessary to catalyze the dye-fiber reaction. The K/S value for Reactive Orange 16 increases initially with higher sodium carbonate concentration and then declines.
Temperature	Increasing from 40°C to 60°C	Increases	Higher temperatures increase dye diffusion and reaction rate. Temperatures above the optimum can lead to increased dye hydrolysis.
Time	Increasing from 40 to 60 min	Increases	Longer time allows for more complete dye exhaustion and fixation. Extending the time beyond the

optimum may not significantly increase K/S and can increase hydrolysis.

Table 4: Typical Color Fastness Ratings for **Reactive Orange 16** on Cotton (ISO Standards)

Fastness Test	Standard	Rating (1-5 Scale, 5 is best)
Washing Fastness (Color Change)	ISO 105-C06	4-5
Washing Fastness (Staining)	ISO 105-C06	4-5
Rubbing Fastness (Dry)	ISO 105-X12	4-5
Rubbing Fastness (Wet)	ISO 105-X12	3-4
Light Fastness (Xenon Arc)	ISO 105-B02	4-5

Experimental Protocols

Preparation of Stock Solutions

- **Dye Stock Solution (1% w/v):** Accurately weigh 1.0 g of **Reactive Orange 16** powder. Dissolve it in a small amount of deionized water in a 100 mL volumetric flask. Make up the volume to 100 mL with deionized water and stir until fully dissolved.
- **Glauber's Salt Solution (200 g/L):** Weigh 20.0 g of anhydrous sodium sulfate. Dissolve in approximately 80 mL of deionized water in a 100 mL volumetric flask. Once dissolved, make up the volume to 100 mL.
- **Soda Ash Solution (100 g/L):** Weigh 10.0 g of anhydrous sodium carbonate. Dissolve in approximately 80 mL of deionized water in a 100 mL volumetric flask. Once dissolved, make up the volume to 100 mL.

Exhaust Dyeing Protocol for Cotton Fabric

This protocol is for a 1% depth of shade on a 10 g cotton sample with a 1:20 liquor ratio.

- Fabric Preparation: Start with a pre-scoured and bleached 10 g cotton fabric sample.
- Dye Bath Preparation:
 - In a 250 mL beaker, add 170 mL of deionized water.
 - Add 10 mL of the 200 g/L Glauber's salt solution (final concentration: 50 g/L).
 - Add 0.2 g of a wetting/sequestering agent.
 - Stir to dissolve all components.
- Dyeing - Exhaustion Phase:
 - Place the beaker in a thermostatically controlled water bath or a laboratory dyeing machine.
 - Introduce the cotton fabric into the dye bath.
 - Start agitation and raise the temperature to 60°C.
 - Add 10 mL of the 1% **Reactive Orange 16** stock solution.
 - Run for 30 minutes to allow for dye exhaustion.
- Dyeing - Fixation Phase:
 - Add 10 mL of the 100 g/L soda ash solution (final concentration: 5 g/L).
 - Continue the dyeing process at 60°C for another 60 minutes.
- After-treatment (Wash-off):
 - Remove the dyed fabric from the bath.
 - Rinse thoroughly with cold water.

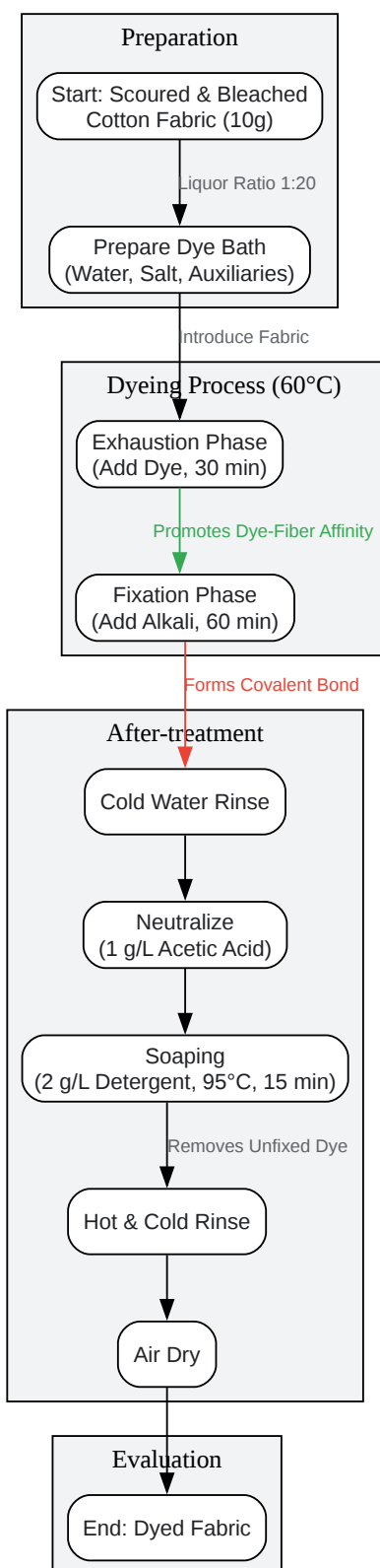
- Neutralize the fabric by rinsing in a 1 g/L acetic acid solution for 5 minutes.
- Perform a soaping wash with 2 g/L non-ionic detergent at 95°C for 15 minutes to remove any unfixed or hydrolyzed dye.
- Rinse with hot water and then cold water until the water runs clear.
- Squeeze out excess water and air-dry the fabric.

Color Fastness Testing Protocols

- Specimen Preparation: Cut a 10 cm x 4 cm specimen of the dyed fabric. Sew it together with a multi-fiber adjacent fabric of the same size.
- Washing Procedure:
 - Prepare a wash solution containing 4 g/L ECE reference detergent and, if required by the specific test procedure (e.g., C2S), 1 g/L sodium perborate.
 - Place the specimen in a stainless-steel container with the specified number of steel balls (e.g., 10 for A2S test).
 - Add the required volume of wash solution (e.g., 150 mL for A2S test).
 - Place the container in a Launder-Ometer and run the test at the specified temperature (e.g., 60°C for C1S test) for the designated time (e.g., 30 minutes).
- Rinsing and Drying:
 - Remove the specimen and rinse twice with deionized water.
 - Squeeze out excess water and dry in air at a temperature not exceeding 60°C.
- Assessment: Evaluate the change in color of the dyed specimen and the staining of the multi-fiber fabric using the grey scales under a standardized light source.
- Specimen Preparation: Mount a specimen of the dyed fabric in a sample holder.
- Exposure:

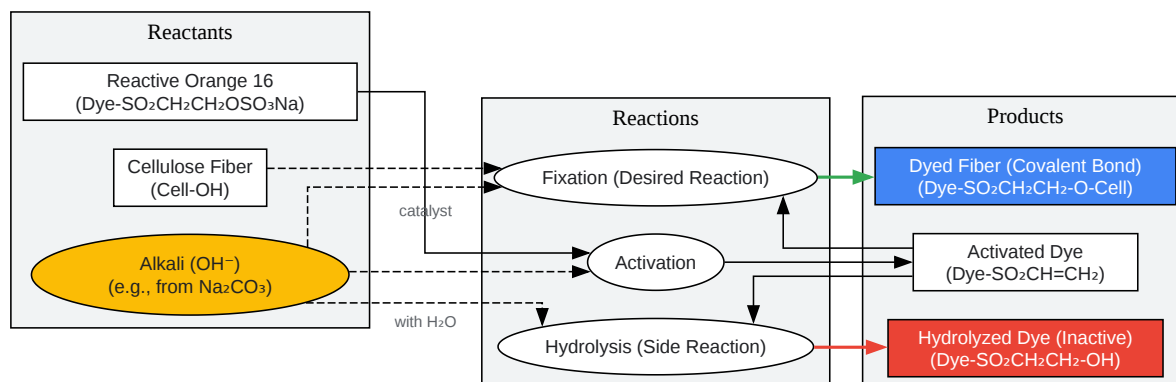
- Place the specimen in a xenon arc lamp apparatus along with blue wool standards.
- Expose the specimen to the artificial light source under controlled conditions of temperature and humidity as specified in the standard.
- Assessment: Periodically compare the fading of the specimen with the fading of the blue wool standards. The light fastness rating is the number of the blue wool standard that shows a similar degree of fading.
- Specimen Preparation: Cut two 14 cm x 5 cm specimens of the dyed fabric.
- Dry Rubbing:
 - Mount one specimen on the base of a crockmeter.
 - Fix a dry, white cotton rubbing cloth to the rubbing finger.
 - Perform 10 rubbing cycles (10 to and fro movements).
- Wet Rubbing:
 - Thoroughly wet a fresh white cotton rubbing cloth in deionized water and squeeze to a 100% wet pick-up.
 - Mount the second dyed specimen and the wet rubbing cloth on the crockmeter.
 - Perform 10 rubbing cycles.
- Assessment: Evaluate the degree of color transfer to both the dry and wet rubbing cloths using the grey scale for staining.

Visualizations



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Caption: Experimental workflow for exhaust dyeing of cotton with **Reactive Orange 16**.



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Caption: Chemical reaction pathway of **Reactive Orange 16** with cellulose, including the competing hydrolysis reaction.

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